

4-(Allyloxy)-2-hydroxybenzaldehyde molecular weight

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(Allyloxy)-2-hydroxybenzaldehyde

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An In-depth Technical Guide to **4-(Allyloxy)-2-hydroxybenzaldehyde** for Advanced Research

Abstract

4-(Allyloxy)-2-hydroxybenzaldehyde is a multifunctional aromatic compound of significant interest to researchers in medicinal chemistry, organic synthesis, and materials science. As a derivative of salicylaldehyde, it possesses a unique combination of reactive functional groups—an aldehyde, a phenol, and an allyl ether—making it a versatile scaffold for the synthesis of complex molecular architectures and novel bioactive agents. This technical guide provides a comprehensive overview of its physicochemical properties, detailed protocols for its synthesis and purification, analytical characterization methodologies, and key chemical transformations. By elucidating the causality behind experimental choices and grounding all claims in authoritative sources, this document serves as a vital resource for scientists and drug development professionals seeking to leverage this compound in their research endeavors.

Introduction: A Versatile Synthetic Building Block

The strategic importance of **4-(Allyloxy)-2-hydroxybenzaldehyde** lies in its hybrid structure. The salicylaldehyde core is a privileged scaffold in chemistry, known for its role in forming

stable Schiff bases and metal chelates, and as a precursor to important compounds like coumarin.[1] The introduction of an allyloxy group at the C4 position adds a critical layer of functionality. The allyl group can participate in a diverse range of reactions, including the Claisen rearrangement, Heck coupling, and metathesis, offering a gateway to further molecular complexity.[2]

This compound is not merely a synthetic curiosity; it is a designed intermediate. Its precursor, 2,4-dihydroxybenzaldehyde, is a known natural product derivative. The allyloxy moiety enhances its utility, providing a handle for downstream modifications that are crucial in drug discovery for modulating properties such as lipophilicity, metabolic stability, and target binding. This guide will explore the fundamental chemistry required to synthesize, verify, and utilize this potent intermediate.

Physicochemical and Spectroscopic Profile

Accurate characterization is the bedrock of reproducible science. The key properties of **4-(Allyloxy)-2-hydroxybenzaldehyde** are summarized below.

Core Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ O ₃	Calculated
Molecular Weight	178.18 g/mol	Calculated
IUPAC Name	4-(prop-2-en-1-yloxy)-2-hydroxybenzaldehyde	IUPAC Nomenclature
Appearance	Expected to be a light yellow or off-white solid	Analogy to similar compounds[3]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, acetone, ethyl acetate, and dichloromethane.	Analogy to hydroxybenzaldehydes[4][5]

Structural Representation

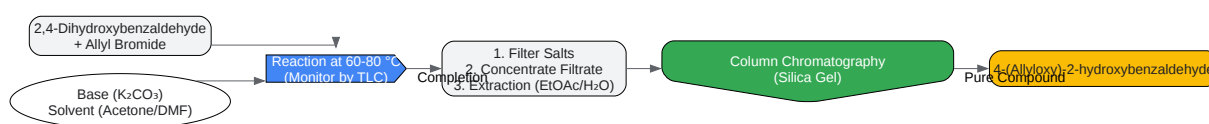
The molecular structure provides insight into its reactivity, highlighting the ortho-relationship of the hydroxyl and aldehyde groups, which allows for intramolecular hydrogen bonding, and the para-relationship of the aldehyde and the reactive allyloxy group.

Caption: Structure of **4-(Allyloxy)-2-hydroxybenzaldehyde**.

Synthesis and Purification: A Validated Protocol

The most reliable and common method for preparing aryl allyl ethers is the Williamson ether synthesis.[2] This reaction involves the deprotonation of a phenol followed by nucleophilic substitution with an allyl halide.

Synthesis Workflow Diagram



4-(Allyloxy)-2-hydroxybenzaldehyde



3-Allyl-2,4-dihydroxybenzaldehyde

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Sources

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- To cite this document: BenchChem. [4-(Allyloxy)-2-hydroxybenzaldehyde molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8755843/docs#4-allyloxy-2-hydroxybenzaldehyde-molecular-weight\]](https://www.benchchem.com/product/b8755843/docs#4-allyloxy-2-hydroxybenzaldehyde-molecular-weight)

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